

A Technical Guide to the Safe Handling of Methyl L-asparaginate Monohydrochloride

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Compound of Interest

Compound Name: *Methyl L-asparaginate
monohydrochloride*

Cat. No.: *B555715*

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety and handling precautions for **Methyl L-asparaginate Monohydrochloride** (CAS No. 57461-34-4). The information herein is compiled for professionals in research and development who may handle this compound. Due to the absence of a complete, formally issued Safety Data Sheet (SDS), this guide synthesizes available data from chemical suppliers and information on analogous compounds to provide as complete a safety profile as possible.

Chemical Identification and Properties

Methyl L-asparaginate monohydrochloride is the methyl ester hydrochloride salt of the amino acid L-asparagine. It is commonly used in biochemical research and as a building block in peptide synthesis.^{[1][2]}

Table 1: Physicochemical Properties of **Methyl L-asparaginate Monohydrochloride**

Property	Value	Source
CAS Number	57461-34-4	[3]
Molecular Formula	C ₅ H ₁₀ N ₂ O ₃ ·HCl	[3]
Molecular Weight	182.61 g/mol	[3][4]
Appearance	White solid / crystalline powder	[2][4]
Boiling Point	328.5°C at 760 mmHg	[3]
Flash Point	198.1°C	[3]
Storage Temperature	-15°C to -20°C	[3][5]
Purity	≥98%	[5][6]

Hazard Identification and Classification

While a full GHS classification is not consistently available, aggregated data from suppliers indicates that **Methyl L-asparaginate Monohydrochloride** should be handled as a substance that can cause skin, eye, and respiratory irritation.[3][7] The analogous compound, L-Aspartic acid β-methyl ester hydrochloride, is formally classified as causing skin irritation (Category 2), serious eye irritation (Category 2A), and may cause respiratory irritation (Specific target organ toxicity - single exposure, Category 3).[7]

Table 2: GHS Precautionary Statements

Code	Precautionary Statement
P261	Avoid breathing dust/fume/gas/mist/vapours/spray.[3][7]
P264	Wash skin thoroughly after handling.[3][7]
P271	Use only outdoors or in a well-ventilated area.[3][7]
P280	Wear protective gloves/protective clothing/eye protection/face protection.[3][7]
P302+P352	IF ON SKIN: Wash with plenty of water/soap.[3][7]
P304+P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing.[3][7]
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[3][7]
P319 & P312	Get medical help if you feel unwell.[3][7]
P332+P317 & P313	If skin irritation occurs: Get medical help/advice.[3][7]
P337+P313	If eye irritation persists: Get medical advice/attention.[7]
P362+P364	Take off contaminated clothing and wash it before reuse.[3][7]
P403+P233	Store in a well-ventilated place. Keep container tightly closed.[3]
P405	Store locked up.[3]
P501	Dispose of contents/container to an appropriate treatment and disposal facility in accordance with applicable laws and regulations.[3]

Toxicological Data:

Specific quantitative toxicological data (e.g., LD50) for **Methyl L-asparaginate**

Monohydrochloride is not readily available. For the related compound L-asparagine, the oral LD50 in rats is very high (> 16,000 mg/kg), suggesting low acute toxicity.^[8] However, the hydrochloride salt and the methyl ester functional group may alter the toxicological profile.

Handling and Storage

Proper handling and storage procedures are critical to ensure the safety of laboratory personnel and maintain the integrity of the compound.

Personal Protective Equipment (PPE)

A risk assessment should be conducted before handling. The following PPE is recommended:

- **Eye/Face Protection:** Wear tightly fitting safety goggles or a face shield (conforming to EN 166 or NIOSH standards).^{[9][10]}
- **Skin Protection:** Wear impervious, chemical-resistant gloves (e.g., nitrile rubber) and a lab coat.^{[3][11]} Flame-resistant clothing may be appropriate depending on the experimental context.^{[9][10]}
- **Respiratory Protection:** If dust is generated or ventilation is inadequate, a full-face respirator with a particulate filter (e.g., N95 or P1) is necessary.^{[9][11]}

Safe Handling Practices

- Handle in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of dust.^{[3][9][10]}
- Avoid formation of dust and aerosols.^{[3][10]}
- Avoid contact with skin and eyes.^{[3][10]}
- Wash hands thoroughly after handling.^[7]
- Use non-sparking tools to prevent ignition from electrostatic discharge.^{[3][10]}

- Keep away from incompatible materials such as strong oxidizing agents.[\[12\]](#)[\[13\]](#)

Storage Conditions

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[3\]](#)[\[9\]](#)[\[10\]](#)
- The recommended storage temperature is between -15°C and -20°C.[\[3\]](#)[\[5\]](#)
- Store away from foodstuff containers and incompatible materials.[\[3\]](#)[\[10\]](#)

Accidental Release and First Aid Measures

Accidental Release

In the event of a spill:

- Evacuate personnel to a safe area.
- Ensure adequate ventilation.
- Avoid dust formation.[\[10\]](#)
- Wear appropriate PPE, including respiratory protection.
- Collect the spilled material mechanically (e.g., sweep or vacuum) and place it in a suitable, closed container for disposal.[\[10\]](#)
- Do not let the chemical enter drains.[\[11\]](#)

First Aid

- If Inhaled: Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention if you feel unwell.[\[3\]](#)[\[7\]](#)
- In Case of Skin Contact: Immediately wash with plenty of soap and water. Remove contaminated clothing and wash it before reuse. If skin irritation occurs, seek medical attention.[\[3\]](#)[\[7\]](#)

- In Case of Eye Contact: Rinse cautiously with water for at least 15 minutes.[7] Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, seek medical attention.[3][7]
- If Swallowed: Rinse mouth with water. Do NOT induce vomiting. Seek medical attention.[7]

Fire-Fighting and Disposal Measures

Fire-Fighting

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, alcohol-resistant foam, or water spray.[9]
- Specific Hazards: The compound is combustible.[14] Thermal decomposition can lead to the release of irritating gases and vapors, including nitrogen oxides (NO_x), carbon monoxide (CO), carbon dioxide (CO₂), and hydrogen chloride gas.[12]
- Protective Equipment: Firefighters should wear a self-contained breathing apparatus (SCBA) and full protective gear.[9][14]

Disposal

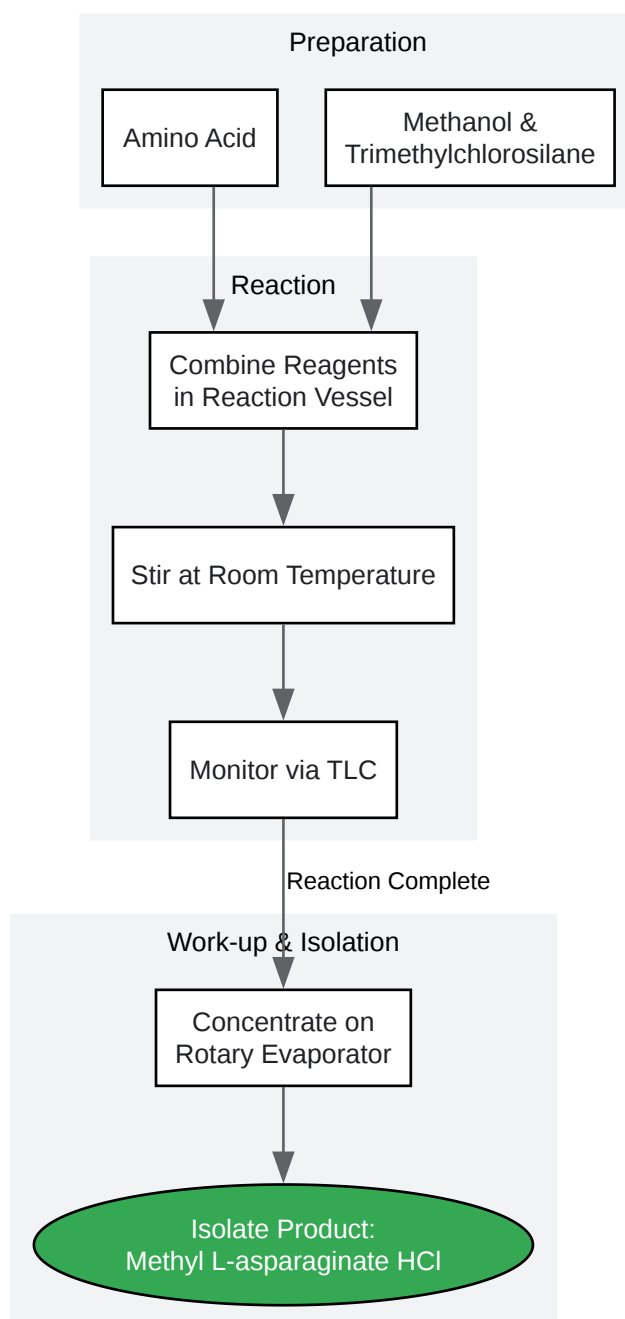
- Dispose of the compound and its container at an approved waste disposal facility.[3]
- Disposal must be in accordance with all applicable federal, state, and local environmental regulations.

Experimental Protocols and Workflows

General Synthetic Protocol

A common method for the synthesis of amino acid methyl ester hydrochlorides involves the reaction of the amino acid with methanol in the presence of trimethylchlorosilane at room temperature.[15][16] The reaction is monitored by thin-layer chromatography (TLC), and upon completion, the solvent is evaporated to yield the product.[15][16] This one-step reaction is valued for its mild conditions and high yields.[15][16]

Diagram 1: General Workflow for Synthesis



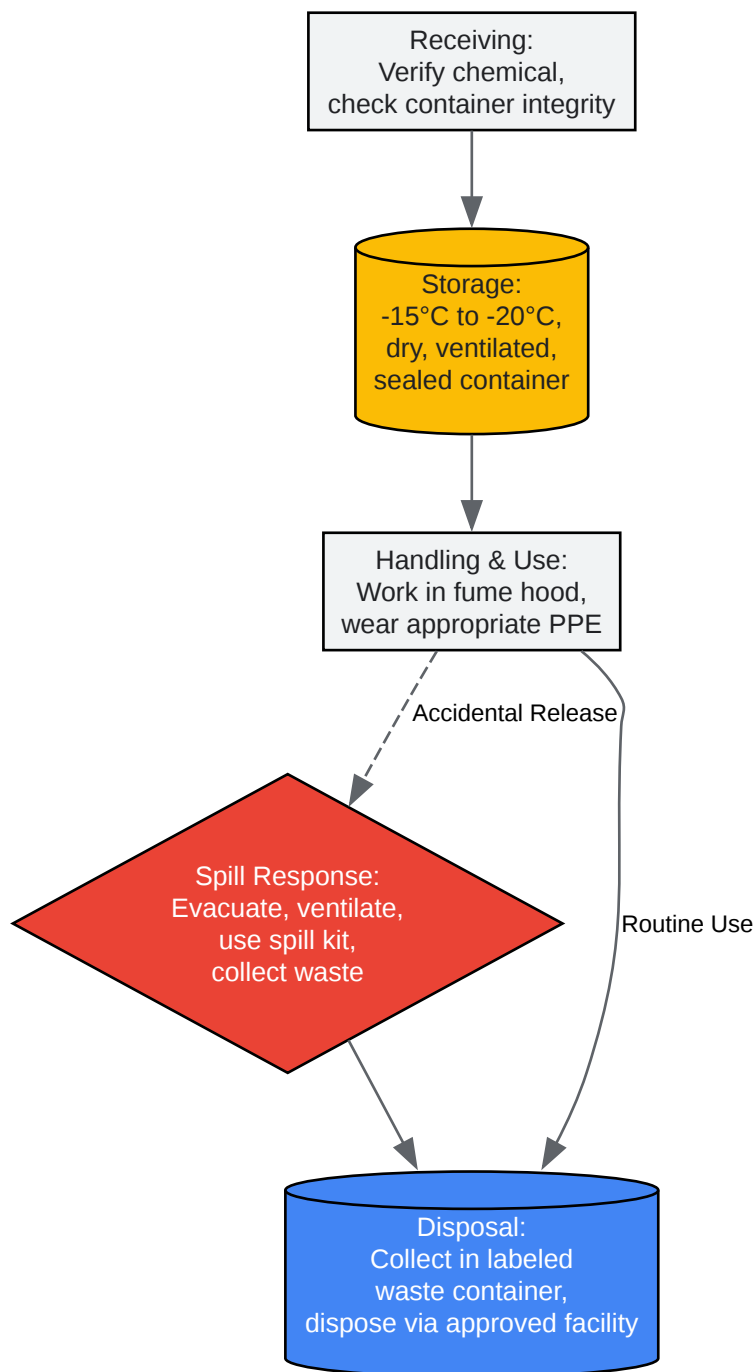
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Caption: General workflow for the synthesis of amino acid methyl ester hydrochlorides.

Safe Handling Workflow

The following diagram illustrates a logical workflow for safely managing **Methyl L-asparaginate Monohydrochloride** from receipt to disposal.

Diagram 2: Safe Handling Workflow



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Caption: Logical workflow for the safe handling of **Methyl L-asparaginate Monohydrochloride**.

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